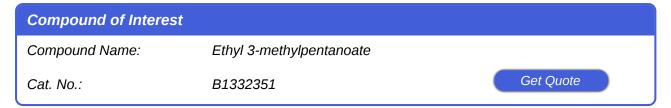


In-Depth Technical Guide: Ethyl 3-Methylpentanoate Safety and Hazard Information

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **ethyl 3-methylpentanoate** (CAS 5870-68-8). The information is compiled from various safety data sheets, chemical databases, and toxicological assessments of structurally related compounds. This document is intended to inform researchers, scientists, and drug development professionals on the safe handling, storage, and potential hazards of this compound.

Chemical and Physical Properties

Ethyl 3-methylpentanoate is a colorless liquid with a fruity aroma.[1][2] It is a fatty acid ethyl ester, a class of compounds that are metabolites of ethanol.[3][4] The key physical and chemical properties are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)	
Molecular Formula	C8H16O2	[1][5][6][7]	
Molecular Weight	144.21 g/mol	[5][6][7][8]	
Appearance	Colorless clear liquid	[1][2][9]	
Odor	Fruity, pineapple-like	[1][2]	
Boiling Point	155-159 °C	[1][5][9]	
Flash Point	45 °C (113 °F) TCC	[9]	
Density	0.862 - 0.874 g/cm³ @ 20-25 °C	[1][5][9]	
Vapor Pressure	2.91 mmHg @ 25 °C	[1][9]	
Water Solubility	Limited data, expected to be low	[2]	
Refractive Index	1.403 - 1.413 @ 20 °C	[1][9]	

Hazard Identification and GHS Classification

Ethyl 3-methylpentanoate is classified as a flammable liquid. While specific toxicity data is limited, it should be handled with care as it may cause irritation to the skin and eyes.[2][5]

GHS Classification:

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3	&	Warning	H226: Flammable liquid and vapour.[10]

Note: Some sources may classify it as a Category 2 Flammable liquid (H225: Highly flammable liquid and vapour).[5] Users should always refer to the specific Safety Data Sheet (SDS) provided by their supplier.



Toxicological Information

Direct and comprehensive toxicological data for **ethyl 3-methylpentanoate** is not readily available in the public domain.[5][11] Much of the assessment relies on data from structurally similar compounds (read-across) and the general toxicological profile of fatty acid ethyl esters (FAEEs).

Acute Toxicity

Quantitative data for acute oral, dermal, and inhalation toxicity (LD50/LC50) for **ethyl 3-methylpentanoate** are not specified in the reviewed literature.[11] One safety data sheet indicates that the toxicological properties have not been completely investigated.[5]

Skin and Eye Irritation

Safety data indicates that **ethyl 3-methylpentanoate** may cause skin and eye irritation.[2] Standard protocols for assessing dermal and eye irritation are outlined in OECD Test Guidelines 404 and 405, respectively, and the EPA Health Effects Test Guidelines OPPTS 870.2500.[12][13] These protocols typically involve applying the substance to the skin or into the conjunctival sac of rabbits and observing for signs of irritation over a period of time.[12][13] [14]

Genotoxicity

No specific genotoxicity studies for **ethyl 3-methylpentanoate** were found. However, a safety assessment for the related compound, ethyl 2-methylpentanoate, concluded that it does not present a concern for genotoxic potential based on a battery of tests, including a bacterial reverse mutation assay (Ames test) and an in vitro chromosome aberration assay.[15]

Repeated Dose Toxicity

There is no specific repeated dose toxicity data for **ethyl 3-methylpentanoate**. However, a read-across approach from a study on the structurally similar ethyl 2-methylbutyrate (CAS 7452-79-1) can be informative. In an OECD 422 combined repeated dose and reproduction/developmental toxicity screening test, the No Observed Adverse Effect Level (NOAEL) for repeated dose toxicity was determined to be 1000 mg/kg/day, which was the highest dose tested.[15]

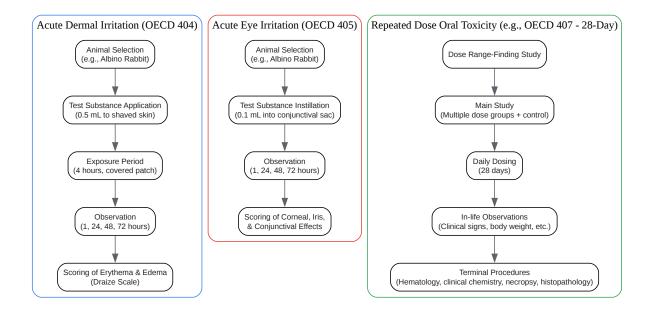


Reproductive and Developmental Toxicity

Similar to repeated dose toxicity, read-across data from ethyl 2-methylbutyrate is used to assess reproductive and developmental toxicity. The NOAEL for reproductive toxicity in the same OECD 422 study was also 1000 mg/kg/day.[15]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **ethyl 3-methylpentanoate** are not publicly available. However, standardized methodologies from the Organisation for Economic Co-operation and Development (OECD) and other regulatory bodies are typically followed. Below are generalized workflows for key toxicity endpoints.



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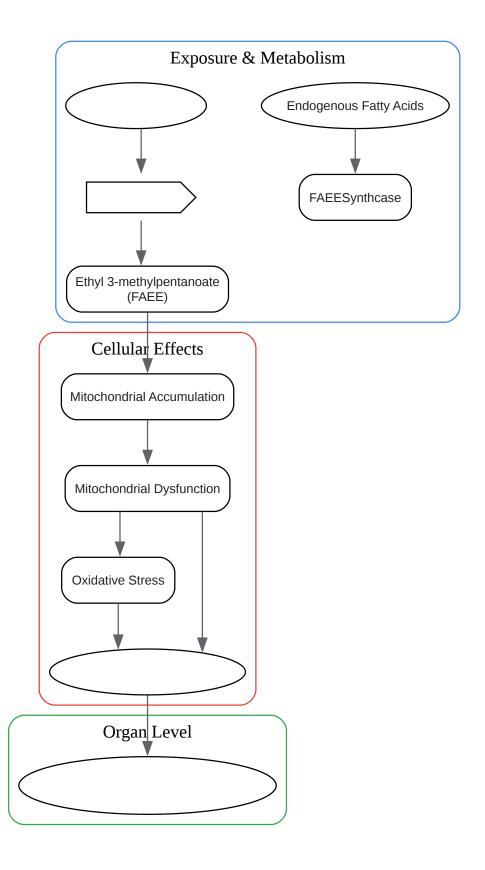
Figure 1: Generalized workflows for key toxicity testing.

Potential Signaling Pathways in Toxicity

Ethyl 3-methylpentanoate belongs to the class of fatty acid ethyl esters (FAEEs). While the specific signaling pathways affected by **ethyl 3-methylpentanoate** have not been elucidated, the general mechanism of toxicity for FAEEs involves their non-oxidative metabolism of ethanol, leading to cellular injury.[8][9][16] FAEEs can accumulate in mitochondria and disrupt cellular function.[2]

The formation of FAEEs is catalyzed by FAEE synthase enzymes.[2][9] The accumulation of these esters has been implicated in ethanol-induced organ damage.[2][9]





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Figure 2: Proposed general toxicity pathway for fatty acid ethyl esters.



Safe Handling and Storage Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended when handling **ethyl 3-methylpentanoate**:[5][11]

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Protective gloves (e.g., nitrile rubber) and impervious clothing.
- Respiratory Protection: Use in a well-ventilated area or with a suitable respirator if inhalation risk is high.

Handling Procedures

- Avoid contact with skin and eyes.[5]
- Avoid inhalation of vapor or mist.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][10]
- Use non-sparking tools.[5]
- Take precautionary measures against static discharge.[5][10]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place. [5][17]
- Keep away from heat and sources of ignition.[17]
- Recommended storage at room temperature.[1][5]

First Aid Measures

In case of exposure, the following first aid measures should be taken:[5][11]

After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.



- After Skin Contact: Immediately wash with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a
 physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Spillage and Disposal Accidental Release Measures

- Use personal protective equipment.
- Absorb with inert material (e.g., sand, diatomite) and dispose of as hazardous waste.[5]
- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.

Disposal Considerations

Dispose of in accordance with local, state, and federal regulations. The product is a flammable liquid and should be handled as hazardous waste.

Conclusion

Ethyl 3-methylpentanoate is a flammable liquid that requires careful handling to avoid ignition and exposure. While specific toxicity data for this compound is limited, the available information and data from structurally related compounds suggest a potential for skin and eye irritation. The general toxicological properties of fatty acid ethyl esters indicate a potential for cellular and organ damage with significant exposure. Adherence to recommended safety precautions, including the use of appropriate personal protective equipment and proper storage, is essential for the safe handling of this compound in a research and development setting. Further toxicological studies would be beneficial for a more complete hazard assessment.



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